

Drometrizole Trisiloxane: An In-Depth Technical Guide to its Ecotoxicity and Environmental Fate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Drometrizole trisiloxane*

Cat. No.: *B123347*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Drometrizole Trisiloxane, marketed as Mexoryl XL by L'Oréal, is a lipophilic benzotriazole derivative used as a broad-spectrum UV absorber in sunscreen products.^[1] Its function is to protect the skin from the harmful effects of both UVA and UVB radiation.^[2] As with many personal care product ingredients, understanding the ecotoxicity and environmental fate of **Drometrizole Trisiloxane** is crucial for a comprehensive environmental risk assessment. This technical guide provides a summary of the available information on its environmental properties and details the standard experimental protocols used to evaluate such compounds.

While specific quantitative ecotoxicity and environmental fate data for **Drometrizole Trisiloxane** are not readily available in the public domain, this guide outlines the standardized methodologies that are employed to generate such data for regulatory purposes. The lack of publicly accessible data may be due to its proprietary nature, with detailed information likely held by the manufacturer and within regulatory submissions to bodies like the European Chemicals Agency (ECHA) or the U.S. Food and Drug Administration (FDA).^[3]

Physicochemical Properties and Environmental Fate

The environmental fate of a substance is governed by its physicochemical properties, which influence its distribution, degradation, and potential for bioaccumulation in various environmental compartments.

Table 1: Physicochemical and Environmental Properties of **Drometrizole Trisiloxane** (and related compound Drometrizole for context)

Property	Value	Reference/Comment
Drometrizole Trisiloxane		
Chemical Name	2-(2H-benzotriazol-2-yl)-4-methyl-6-[2-methyl-3-[1,3,3,3-tetramethyl-1-[(trimethylsilyl)oxy]disiloxanyl]propyl]phenol	[4]
Molecular Formula	C ₂₄ H ₃₉ N ₃ O ₃ Si ₃	PubChem
Molecular Weight	505.8 g/mol	PubChem
Water Solubility	Insoluble	Inferred from lipophilic nature[1]
Log Kow (Octanol-Water Partition Coefficient)	Data not publicly available	Expected to be high due to its lipophilic nature.
Drometrizole (related compound)		
Log P (octanol/water)	4.31	[2]
Water Solubility	Insoluble	[5]

Abiotic and Biotic Degradation

The persistence of **Drometrizole Trisiloxane** in the environment is determined by its susceptibility to degradation processes, both abiotic (e.g., hydrolysis, photolysis) and biotic (biodegradation).

- Hydrolysis: As a trisiloxane derivative, the silicon-oxygen bonds in **Drometrizole Trisiloxane** could potentially be susceptible to hydrolysis under certain environmental pH conditions. However, specific data on its hydrolysis rate are not publicly available.

- Photodegradation: Being a UV filter, **Drometrizole Trisiloxane** is designed to be photostable to effectively protect the skin.[6] This inherent photostability may translate to slower degradation in the presence of sunlight in aquatic environments.
- Biodegradation: The biodegradability of a chemical is a key factor in its environmental persistence. "Ready biodegradability" is assessed using standardized tests like those described in the OECD 301 guidelines.[7] There is no publicly available information to indicate that **Drometrizole Trisiloxane** is readily biodegradable.

Bioaccumulation Potential

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment through all routes of exposure. The potential for bioaccumulation is often estimated using the octanol-water partition coefficient (Log Kow) and confirmed through experimental studies. Given its lipophilic nature, **Drometrizole Trisiloxane** may have the potential to bioaccumulate in aquatic organisms. The bioconcentration factor (BCF) is experimentally determined using protocols such as the OECD Guideline 305.[8]

Environmental Distribution

Due to its low water solubility, **Drometrizole Trisiloxane** released into the aquatic environment is expected to partition to suspended solids, sediments, and sludge in wastewater treatment plants (WWTPs). Its presence in the environment would likely be concentrated in these compartments rather than the water column.

Ecotoxicity

Ecotoxicity studies are essential to determine the potential adverse effects of a substance on aquatic and terrestrial organisms. Standardized tests are conducted on representative species from different trophic levels.

Table 2: Summary of Ecotoxicity Endpoints for **Drometrizole Trisiloxane** (Data Not Publicly Available)

Test Organism	Endpoint	Value (mg/L)	Test Guideline
Acute Toxicity			
Fish (e.g., Rainbow Trout, Zebrafish)	96-hour LC50	Data not available	OECD 203
Aquatic Invertebrate (e.g., Daphnia magna)	48-hour EC50	Data not available	OECD 202
Algae (e.g., Pseudokirchneriella subcapitata)	72-hour EC50	Data not available	OECD 201
Chronic Toxicity			
Fish	NOEC/LOEC	Data not available	OECD 210/215
Aquatic Invertebrate	NOEC/LOEC	Data not available	OECD 211

While specific data for **Drometrizole Trisiloxane** is unavailable, L'Oréal has stated that studies show Mexoryl XL is not toxic to coral reefs even at concentrations higher than those found in the sea.[\[2\]](#)

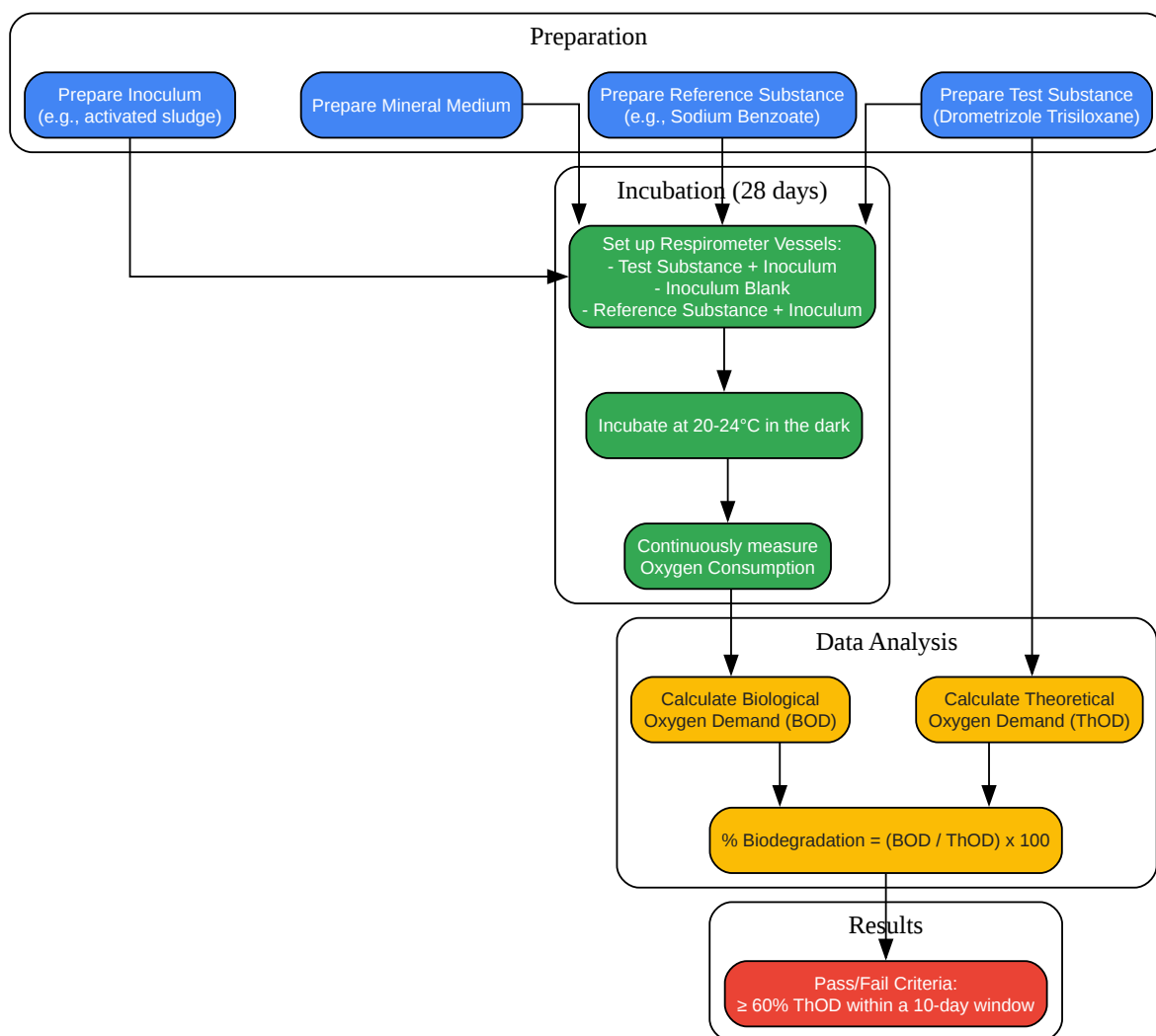
Experimental Protocols

The following sections detail the standard methodologies for key experiments cited in the assessment of a chemical's ecotoxicity and environmental fate.

Ready Biodegradability - OECD 301

The OECD Guideline 301 for "Ready Biodegradability" comprises several methods to screen chemicals for their potential for rapid and ultimate biodegradation in an aerobic aqueous medium.[\[7\]](#) The Manometric Respirometry Test (OECD 301F) is a commonly used method.[\[9\]](#)

Experimental Workflow for OECD 301F:



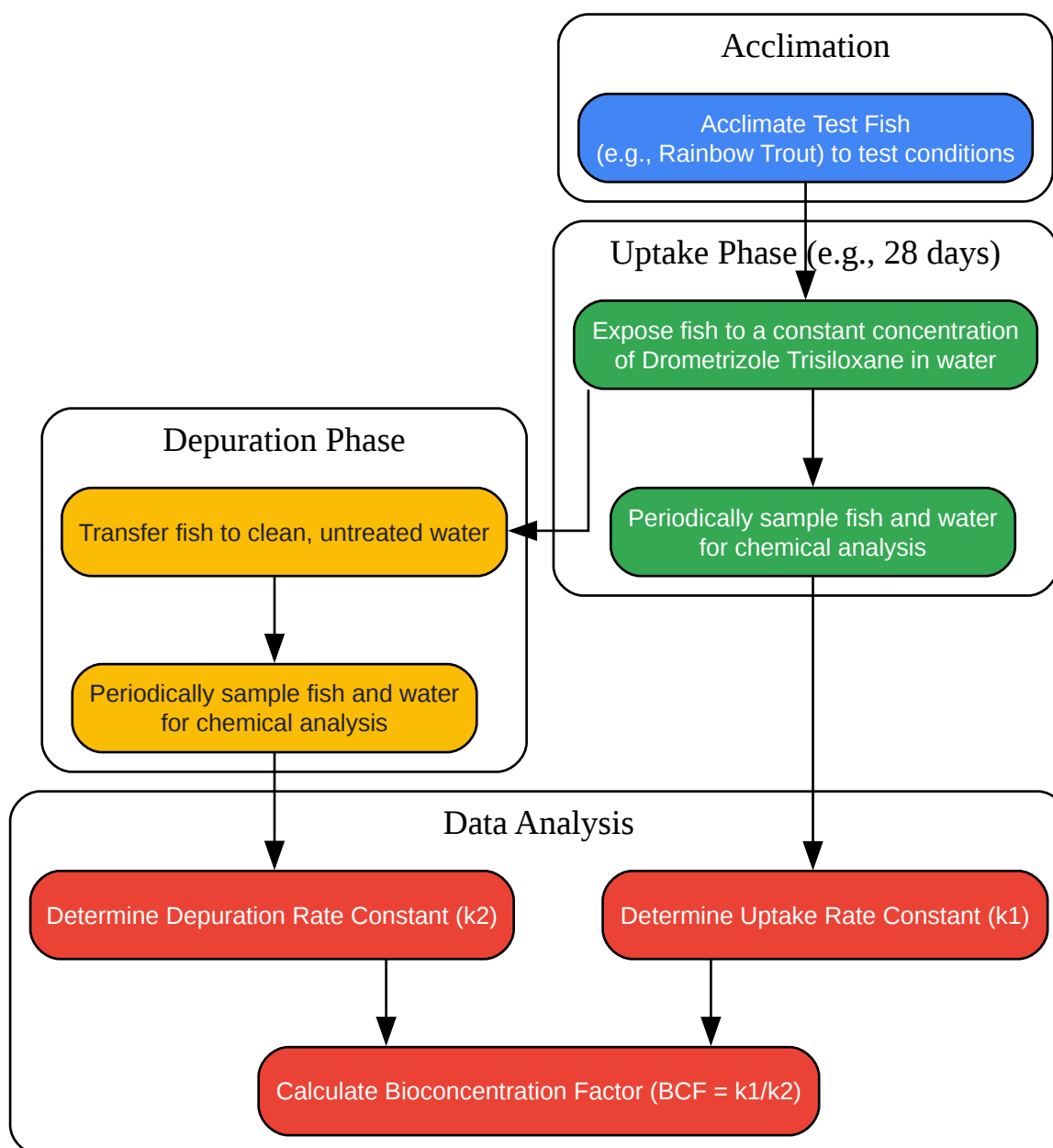
[Click to download full resolution via product page](#)

Workflow for OECD 301F Ready Biodegradability Test.

Bioaccumulation in Fish: Aqueous and Dietary Exposure - OECD 305

The OECD Guideline 305 is designed to determine the bioconcentration factor (BCF) of a chemical in fish.[8] The test consists of an uptake phase followed by a depuration phase.

Experimental Workflow for OECD 305 (Aqueous Exposure):



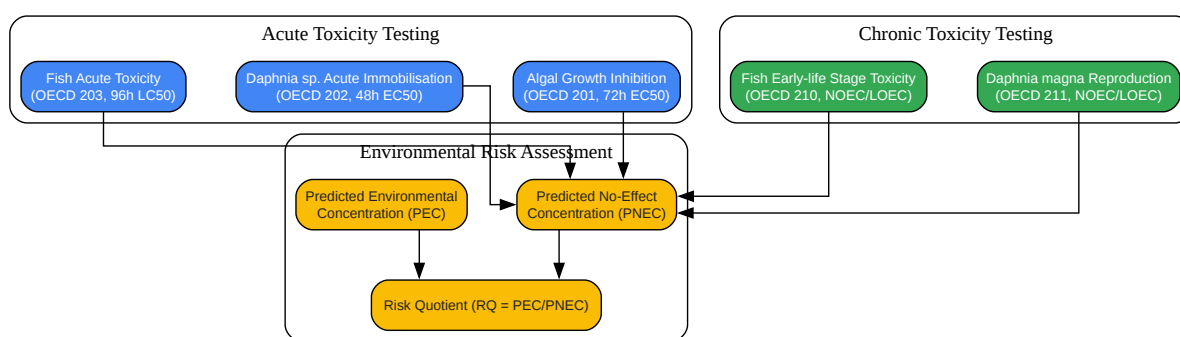
[Click to download full resolution via product page](#)

Workflow for OECD 305 Bioaccumulation in Fish Test.

Aquatic Toxicity Testing

Acute and chronic toxicity tests on aquatic organisms are fundamental for determining the potential harm of a substance to aquatic ecosystems.

Logical Flow for Aquatic Ecotoxicity Assessment:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L'Oreal Falls Short On Safety, Efficacy, Adverse Event Data [insights.citeline.com]
- 2. inside-our-products.loreal.com [inside-our-products.loreal.com]

- 3. Federal Register :: Drometrizole Trisiloxane Eligibility for Potential Inclusion in Sunscreen Monograph; Over-the-Counter Sunscreen Drug Products for Human Use; Request for Safety, Effectiveness, and Environmental Data [[federalregister.gov](https://www.federalregister.gov)]
- 4. [ewg.org](https://www.ewg.org) [[ewg.org](https://www.ewg.org)]
- 5. [cir-reports.cir-safety.org](https://www.cir-reports.cir-safety.org) [[cir-reports.cir-safety.org](https://www.cir-reports.cir-safety.org)]
- 6. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. catalog.labcorp.com [catalog.labcorp.com]
- 9. Types of OECD 301 Biodegradation Tests - Aropha [[aropha.com](https://www.aropha.com)]
- To cite this document: BenchChem. [Drometrizole Trisiloxane: An In-Depth Technical Guide to its Ecotoxicity and Environmental Fate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123347#ecotoxicity-and-environmental-fate-of-drometrizole-trisiloxane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com